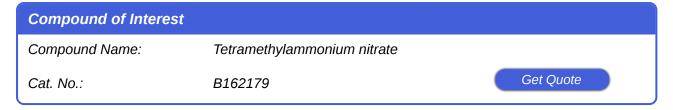


An In-depth Technical Guide to the Fundamental Properties of Tetramethylammonium Nitrate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental properties, experimental protocols, and key applications of **Tetramethylammonium nitrate** (TMAN). All quantitative data is summarized for clarity, and detailed methodologies for cited experiments are provided.

Chemical and Physical Properties

Tetramethylammonium nitrate is a quaternary ammonium salt with a unique set of properties that make it valuable in various scientific and industrial fields.[1] It is a white to light yellow crystalline solid that is highly soluble in water and other polar solvents.[1][2][3][4]

General and Physical Data

The fundamental physical and chemical identifiers for **Tetramethylammonium nitrate** are summarized in the table below.



Property	Value	References
Molecular Formula	C4H12N2O3	[1][5][6]
Linear Formula	(CH3)4N(NO3)	
Molecular Weight	136.15 g/mol	[1][6]
CAS Number	1941-24-8	[1][2]
EC Number	217-723-4	
Appearance	White to light yellow crystalline powder/solid	[1][2][3]
Melting Point	≥300 °C (lit.)	[2][5][7]
Solubility	Soluble in water (H2O: 0.1 g/mL, clear, colorless)	[2][3][5][8]
Stability	Stable under normal conditions.	[2][3][5]
InChI Key	QGPVYHSXZFOSRL- UHFFFAOYSA-N	[9]
Canonical SMILES	CINVALID-LINK(C)C.[O-] [N+]=O	[3][9]

Structural Information

Tetramethylammonium nitrate consists of a central nitrogen atom bonded to four methyl groups, resulting in a positively charged tetramethylammonium cation, $[(CH_3)_4N]^+$. This cation is ionically bonded to the nitrate anion, $[NO_3]^-$.

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **Tetramethylammonium nitrate** are crucial for its application in research.

Synthesis Protocol



A common laboratory-scale synthesis of **Tetramethylammonium nitrate** involves a salt metathesis reaction.[10]

Methodology:

- Prepare equimolar aqueous solutions of silver nitrate (AgNO₃) and tetramethylammonium iodide ((CH₃)₄NI).
- Mix the two solutions. A precipitate of silver iodide (AgI) will form.
- Remove the silver iodide precipitate by filtration.
- The resulting clear solution contains dissolved **Tetramethylammonium nitrate**.
- Evaporate the solution to reduce the volume, which will cause white crystals of **Tetramethylammonium nitrate** to separate out.
- Collect the crystals for further purification.



Click to download full resolution via product page

Synthesis and Purification Workflow for TMAN.

Purification Protocol

The purity of **Tetramethylammonium nitrate** is critical for many of its applications. Recrystallization is a standard purification method.[5][11]



Methodology:

- Dissolve the crude Tetramethylammonium nitrate crystals in hot ethanol (EtOH).
- Allow the solution to cool slowly, promoting the formation of well-defined crystals.
- Collect the recrystallized product by filtration.
- Dry the purified crystals in an oven at 110°C to remove any residual solvent.[5][11]

Thermal Decomposition Analysis

The thermal stability and decomposition mechanism of **Tetramethylammonium nitrate** have been investigated using thermogravimetry (TG) and mass spectrometry (MS).[10]

Methodology:

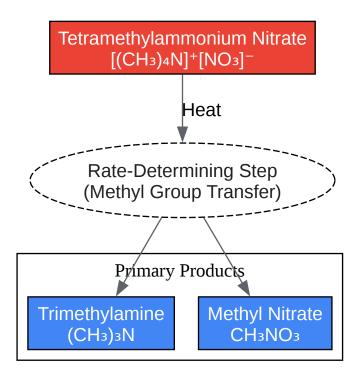
- Thermogravimetric Analysis (Isothermal): The analysis is carried out using a
 thermogravimetric analyzer. A sample is placed in a platinum bucket and heated to a
 constant temperature. The mass loss over time is recorded to determine the kinetics of
 decomposition.[10]
- Mass Spectrometric Analysis: A mass spectrometer connected to a constant volume system
 via a molecular leak is used.[10]
 - For qualitative analysis, approximately 25 mg of the substance is heated to 350°C for 15 minutes. The evolved gases are then analyzed to identify the decomposition products.[10]
 - For isothermal kinetic runs, the evolution of a specific mass number corresponding to a major fragmentation peak of a product (e.g., m/z 58 for trimethylamine) is monitored over time at various temperatures.[10]

Thermal Decomposition Mechanism

Studies have shown that the thermal decomposition of **Tetramethylammonium nitrate** proceeds via a dissociation process, which is the rate-determining step.[10] The initial step involves the transfer of a methyl group, leading to the formation of trimethylamine and methyl nitrate.[10]



The decomposition behaves differently depending on the pressure. In air, the decomposition is exothermic.[10] Under reduced pressure, the compound undergoes dissociation and sublimation, resulting in an overall endothermic effect.[10]



Click to download full resolution via product page

Thermal Decomposition Pathway of TMAN.

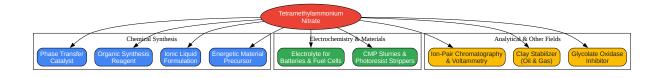
Applications in Research and Development

Tetramethylammonium nitrate is a versatile compound with a broad range of applications across various scientific disciplines.[1]

- Phase Transfer Catalyst: It is widely used as a phase transfer catalyst, facilitating reactions between reactants in immiscible phases, which is particularly useful in organic and inorganic synthesis.[1][3][4]
- Electrolyte Solutions: The compound is employed in the formulation of electrolytes for batteries, supercapacitors, and fuel cells, where its ionic properties enhance conductivity and efficiency.[1]



- Organic Synthesis: It serves as a reagent in numerous organic reactions, aiding in the production of complex molecules for pharmaceuticals and agrochemicals.[1][3]
- Explosives Research: TMAN is used as a precursor in the synthesis of energetic materials.
 [1][4]
- Analytical Chemistry: In ion-pair chromatography, it acts as a counter-ion to separate anions.
 [12] It is also used as an electrolyte in electrochemical analysis techniques like voltammetry.
 [12]
- Material Science: It is a component in chemical mechanical planarization (CMP) slurries and photoresist stripper solutions for the semiconductor industry.[4][13]
- Ionic Liquids: The compound is utilized in the formulation of ionic liquids, which are considered green solvents due to their low volatility.[1][3]
- Other Applications: It has been used in studies related to soil remediation, as a non-halide clay stabilizer in oilfield applications, and as an inhibitor of glycolate oxidase.[1][4][5][11][13]



Click to download full resolution via product page

Key Application Areas of **Tetramethylammonium Nitrate**.

Safety and Handling

Tetramethylammonium nitrate is classified as a hazardous substance and requires careful handling.



Hazard Identification

- Hazard Class: 5.1 (Oxidizing solid)[2][5]
- Signal Word: Danger[2][14]
- Hazard Statements:
 - H272: May intensify fire; oxidizer.[5][14]
 - H315: Causes skin irritation.[5][14]
 - H319: Causes serious eye irritation.[5][14]
 - H335: May cause respiratory irritation.[9]
- Incompatibilities: It reacts with rust, bases, copper, strong oxidizing agents, strong reducing agents, and combustible materials.[2][3][5][14]

Handling and Storage

- Storage: Store in a dry, cool, and well-ventilated place in tightly sealed containers.[8][14] Keep away from heat, sparks, open flames, and other ignition sources. Do not store near combustible materials.[14] Recommended storage temperature is 2-8°C.[5][8]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[9][14] Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation occurs.[15]
- First Aid:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[14]
 - Skin: Wash off immediately with plenty of water for at least 15 minutes. If irritation persists,
 call a physician.[14]



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. Tetramethylammonium Nitrate CAS 1941-24-8 Manufacturers, Suppliers, Factory Home Sunshine Pharma [hsppharma.com]
- 3. Page loading... [wap.guidechem.com]
- 4. nbinno.com [nbinno.com]
- 5. Tetramethylammonium nitrate | 1941-24-8 [chemicalbook.com]
- 6. scbt.com [scbt.com]
- 7. chembk.com [chembk.com]
- 8. Tetramethylammonium nitrate CAS#: 1941-24-8 [m.chemicalbook.com]
- 9. 硝酸テトラメチルアンモニウム 95% | Sigma-Aldrich [sigmaaldrich.com]
- 10. ias.ac.in [ias.ac.in]
- 11. lookchem.com [lookchem.com]
- 12. What are the applications of Tetramethylammonium Nitrate in the field of analytical chemistry? Blog [chemkente.com]
- 13. sacheminc.com [sacheminc.com]
- 14. fishersci.com [fishersci.com]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of Tetramethylammonium Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162179#what-are-the-fundamental-properties-of-tetramethylammonium-nitrate]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com